

Structural Elucidation of Fructosazine and Its Isomers: A Technical Guide

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Compound of Interest

Compound Name: *Fructosazine*

CAS No.: *13185-73-4*

Cat. No.: *B023252*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fructosazine and its isomers, including deoxy**fructosazine**, are nitrogen-containing heterocyclic compounds formed during the Maillard reaction between sugars and amino acids. These compounds are found in a variety of processed foods and have garnered significant interest due to their diverse biological activities. This technical guide provides an in-depth overview of the structural elucidation of **Fructosazine** and its key isomers, focusing on the analytical techniques employed for their identification and characterization. It also explores their known biological effects and associated signaling pathways.

Isomers of Fructosazine and Deoxyfructosazine

The primary isomers of concern are the 2,5- and 2,6-disubstituted pyrazines. The specific isomer formed is largely dependent on the precursor sugar. Aldoses, such as glucose, predominantly yield the 2,6-isomers, while ketoses, like fructose, mainly produce the 2,5-isomers.

- **Fructosazine** (FZ): 2,5-bis(D-arabino-tetrahydroxybutyl)pyrazine and its 2,6-isomer.
- **Deoxyfructosazine** (DOF): 2-(D-arabino-tetrahydroxybutyl)-5-(D-erythro-2,3,4-trihydroxybutyl)pyrazine and its 2,6-isomer.

Structural Elucidation Methodologies

The structural determination of **Fructosazine** and its isomers relies on a combination of spectroscopic and chromatographic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. While comprehensive assigned spectral data for all isomers is not readily available in the public domain, the general approach involves the analysis of ^1H and ^{13}C NMR spectra.

Experimental Protocol: NMR Analysis

A general protocol for the NMR analysis of **Fructosazine** isomers is as follows:

- **Sample Preparation:** Dissolve a purified sample of the **Fructosazine** isomer in a suitable deuterated solvent, such as deuterium oxide (D_2O) or dimethyl sulfoxide- d_6 (DMSO-d_6).
- **Data Acquisition:** Record ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). For more complex structural assignments, two-dimensional (2D) NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are essential.
- **Spectral Interpretation:**
 - ^1H NMR: The aromatic protons on the pyrazine ring typically appear in the downfield region (δ 8.0-9.0 ppm). The protons of the polyhydroxyalkyl side chains resonate in the upfield region (δ 3.0-5.0 ppm). Coupling constants (J values) between adjacent protons provide information on the stereochemistry of the side chains.
 - ^{13}C NMR: The carbon atoms of the pyrazine ring are observed in the aromatic region (δ 140-160 ppm). The carbons of the sugar-derived side chains appear in the aliphatic region

(δ 60-80 ppm).

- 2D NMR: COSY spectra reveal proton-proton couplings within the side chains. HSQC spectra correlate directly bonded proton and carbon atoms, while HMBC spectra show long-range correlations (2-3 bonds), which are crucial for connecting the side chains to the pyrazine ring and confirming the substitution pattern (2,5- vs. 2,6-).

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight of compounds and obtaining structural information through fragmentation analysis. High-resolution mass spectrometry (HRMS) provides accurate mass measurements, enabling the determination of elemental compositions.

Experimental Protocol: HPLC-MS/MS Analysis

A typical protocol for the analysis of **Fructosazine** isomers by liquid chromatography-tandem mass spectrometry (LC-MS/MS) is outlined below:

- Sample Preparation: Dissolve the sample in a suitable solvent compatible with the mobile phase (e.g., water/methanol or water/acetonitrile).
- Chromatographic Separation (HPLC):
 - Column: A reversed-phase C18 column is commonly used.
 - Mobile Phase: A gradient elution is typically employed, starting with a high percentage of aqueous solvent (e.g., water with 0.1% formic acid) and gradually increasing the proportion of organic solvent (e.g., acetonitrile or methanol with 0.1% formic acid).
 - Flow Rate: A typical flow rate is 0.2-0.5 mL/min.
 - Detection: UV detection can be used, with a maximum absorption often observed around 275-280 nm for disubstituted pyrazines.
- Mass Spectrometric Analysis (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode is commonly used.

- MS Scan: A full scan is performed to determine the molecular ions ($[M+H]^+$). For **Fructosazine**, the expected m/z is 321.2, and for Deoxy**fructosazine**, it is 305.2.
- MS/MS Fragmentation: The molecular ions are selected and subjected to collision-induced dissociation (CID). The resulting fragment ions provide structural information. The fragmentation patterns of the polyhydroxyalkyl side chains are key to differentiating isomers. While detailed fragmentation pathways for each specific isomer are not extensively published, the loss of water molecules and cleavage of C-C bonds within the side chains are expected fragmentation routes. The specific fragmentation patterns can help to distinguish between the 2,5- and 2,6-isomers.

Quantitative Data

The yield of **Fructosazine** and its isomers can vary significantly depending on the reaction conditions. The following table summarizes the yields of Deoxy**fructosazine** (DOF) and **Fructosazine** (FZ) from the reaction of glucose and ammonium formate at different temperatures.

Temperature (°C)	Reaction Time for Complete Glucose Conversion (hours)	DOF Yield (%)	FZ Yield (%)
80	5	~42	~5
90	4	~38	~7
100	4	~30	~8

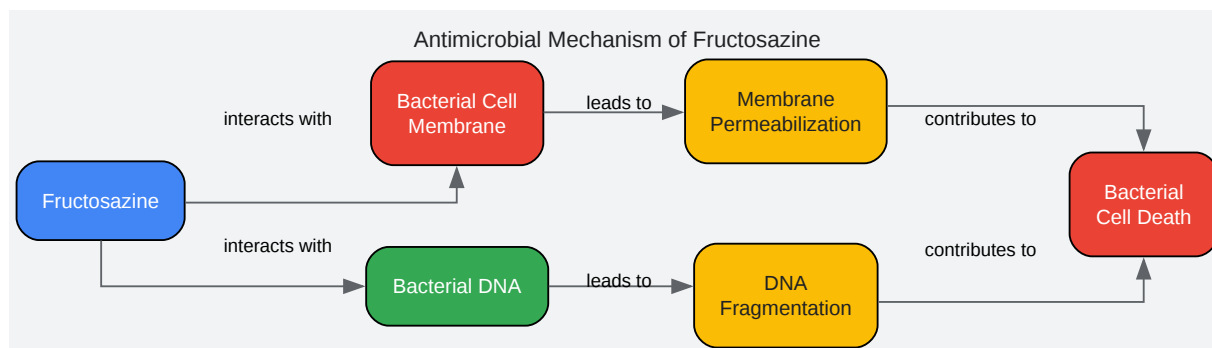
Data adapted from a study on the valorization of monosaccharides towards fructopyrazines in a eutectic medium.

Biological Activities and Signaling Pathways

Fructosazine and Deoxy**fructosazine** exhibit a range of biological activities, including antimicrobial, anti-aging, and immunomodulatory effects.

Antimicrobial Activity

Fructosazine has been shown to possess antimicrobial activity, particularly against certain strains of bacteria. The proposed mechanism of action involves the disruption of the bacterial cell membrane and subsequent DNA damage.

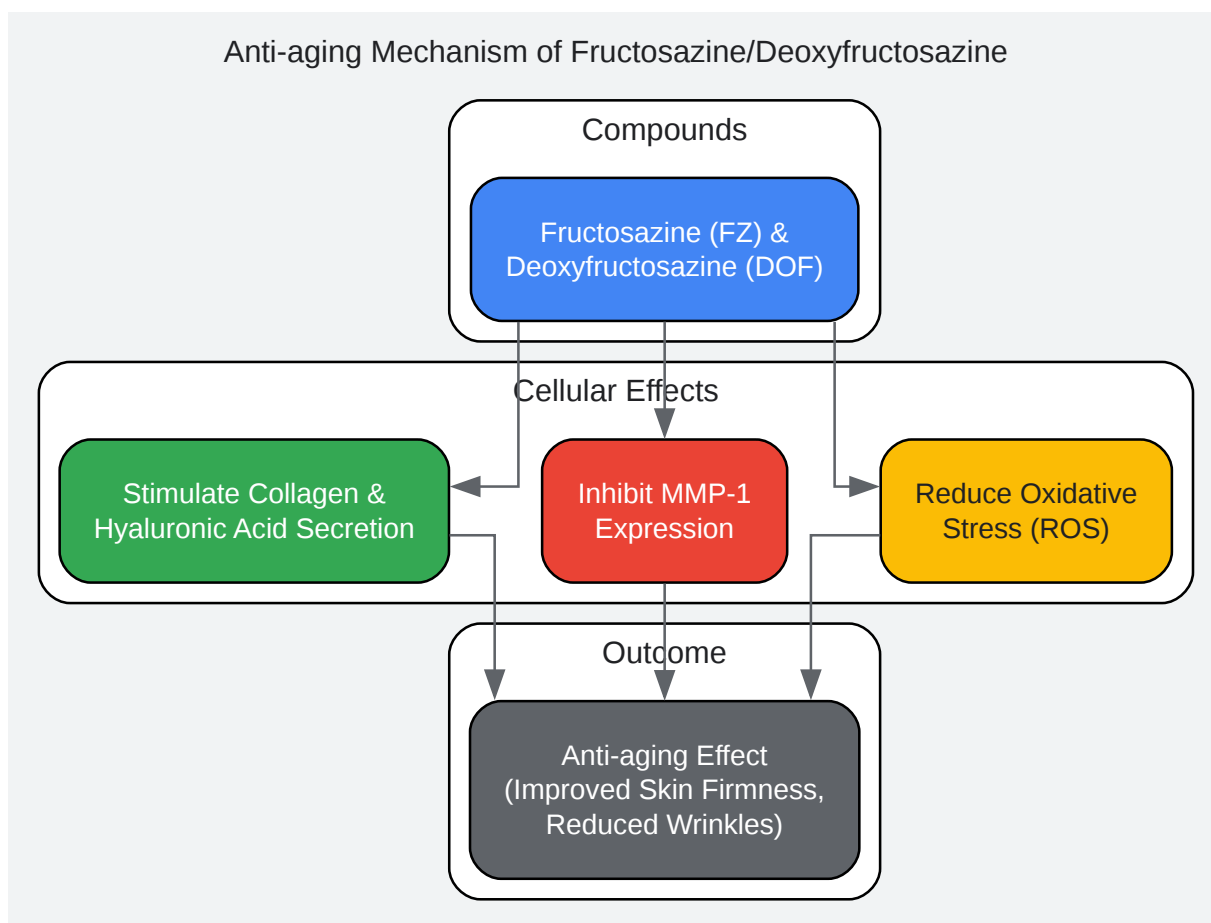


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Caption: Antimicrobial action of **Fructosazine**.

Anti-aging Effects

Both **Fructosazine** and Deoxy**fructosazine** have demonstrated anti-aging properties in skin models. Their mechanism involves stimulating the production of key extracellular matrix components, inhibiting collagen degradation, and combating oxidative stress.

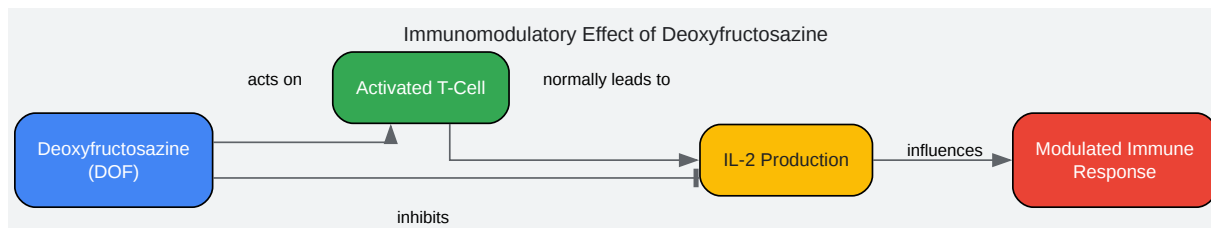


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Caption: Anti-aging mechanism of **Fructosazine** and **Deoxyfructosazine**.

Immunomodulatory Activity

Deoxyfructosazine has been shown to be a more potent inhibitor of interleukin-2 (IL-2) production from activated T-cells than its precursor, D-glucosamine. This suggests a potential role for these compounds in modulating immune responses.

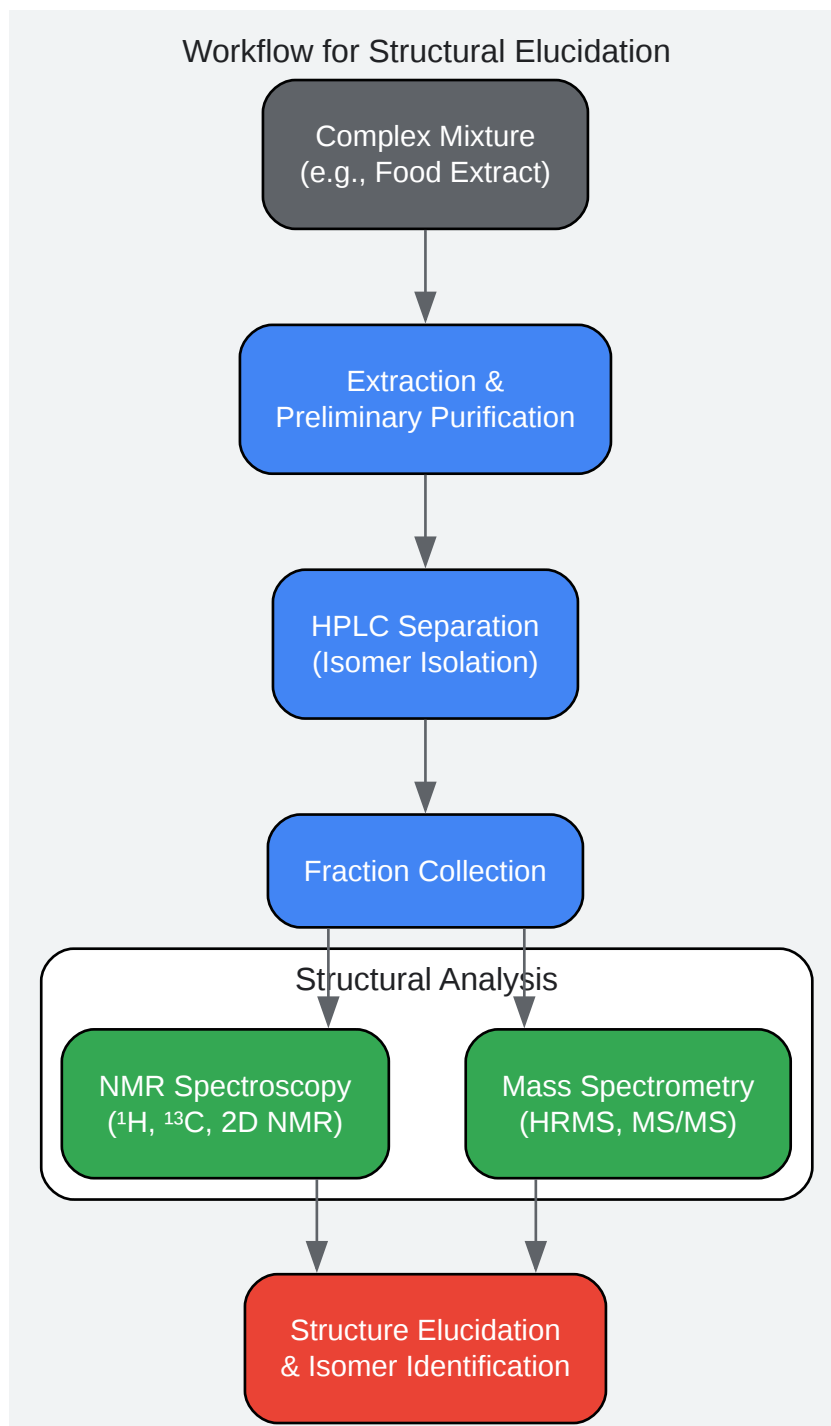


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Caption: Immunomodulatory effect of Deoxy**fructosazine**.

Experimental Workflow for Structural Elucidation

The following diagram illustrates a general workflow for the isolation and structural elucidation of **Fructosazine** and its isomers from a complex mixture.



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Caption: General experimental workflow.

Conclusion

The structural elucidation of **Fructosazine** and its isomers is a complex task that requires the application of advanced analytical techniques. While general methodologies are established, there is a need for more publicly available, detailed spectral data to facilitate the unambiguous identification of these compounds. The growing body of evidence on their biological activities, from antimicrobial to anti-aging and immunomodulatory effects, underscores the importance of continued research in this area for potential applications in the pharmaceutical and nutraceutical industries. This guide provides a foundational understanding for researchers embarking on the study of these intriguing Maillard reaction products.

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